

Acetoxymethyltriethoxysilane: A Comprehensive Physicochemical Guide for Researchers and Drug Development Professionals

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Compound of Interest

Compound Name: Acetoxymethyltriethoxysilane

Cat. No.: B1589453

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Abstract

Acetoxymethyltriethoxysilane (AMTES) is a versatile organosilane that serves as a critical coupling agent and surface modifier in a multitude of scientific and industrial applications, including advanced materials and nanotechnology.[1] Its bifunctional nature, characterized by a reactive acetoxymethyl group and hydrolyzable ethoxy groups, allows for the covalent linkage of inorganic substrates to organic polymers.[2] This guide provides an in-depth analysis of the physicochemical properties of AMTES, offering a technical resource for researchers, scientists, and professionals in drug development. The content herein is structured to deliver not just data, but a deeper understanding of the causality behind its chemical behavior, ensuring a foundation of scientific integrity and practical applicability.

Core Physicochemical Properties

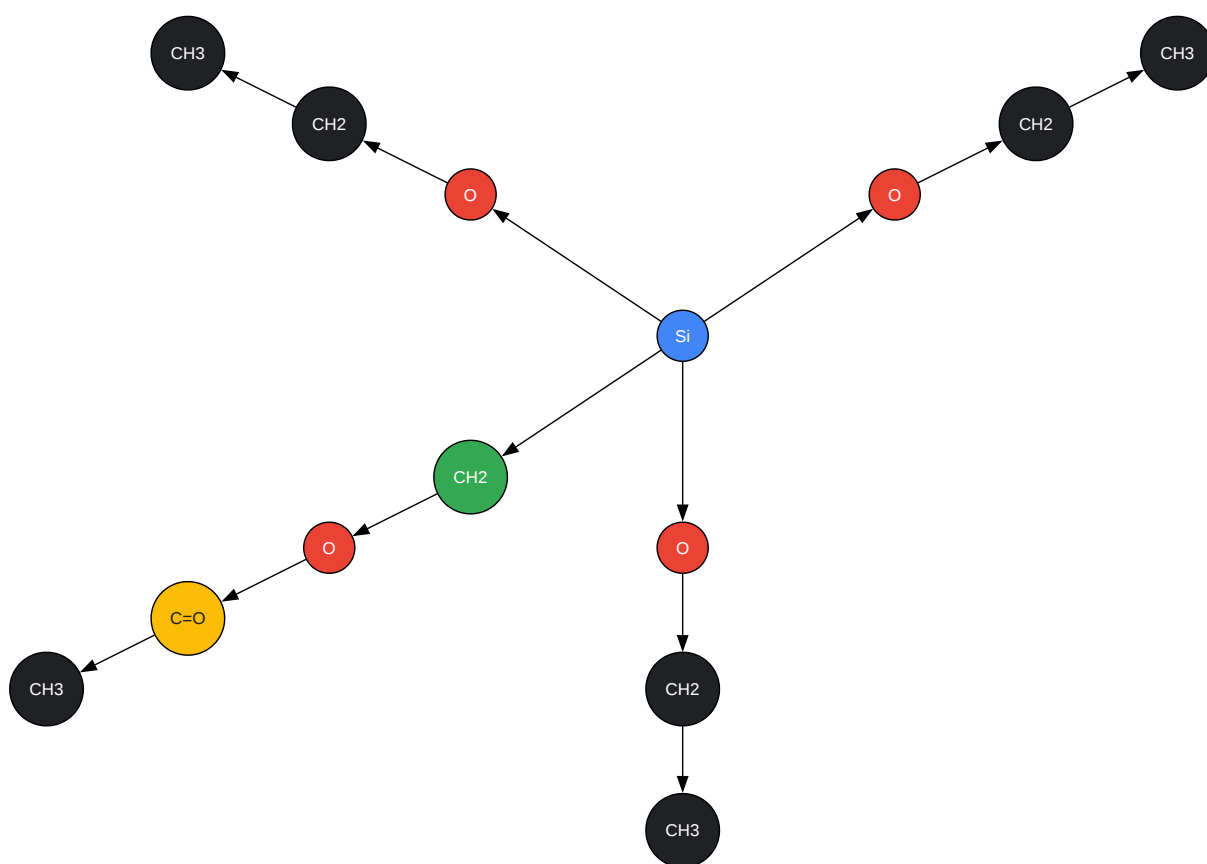
A thorough understanding of the fundamental physical and chemical characteristics of **Acetoxymethyltriethoxysilane** is paramount for its effective use. These properties dictate its behavior in various systems and inform handling, storage, and application protocols.

Table 1: Key Physicochemical Data for **Acetoxymethyltriethoxysilane**

Property	Value
Molecular Formula	C ₉ H ₂₀ O ₅ Si
Molecular Weight	236.34 g/mol [1]
Appearance	Colorless, clear liquid[3][4]
Boiling Point	106 °C[1]
Density	1.04 g/cm ³ [3]
Refractive Index	1.4092[3]
Flash Point	>60°C[3]
Vapor Pressure	0.117 mmHg at 25°C[3]
Solubility	Soluble in most organic solvents such as alcohols, ethers, and aromatic hydrocarbons.[3] It reacts with water.[4]

Molecular Structure and Reactivity

The unique reactivity of AMTES is a direct consequence of its molecular architecture. The central silicon atom is bonded to three ethoxy groups and one acetoxymethyl group.



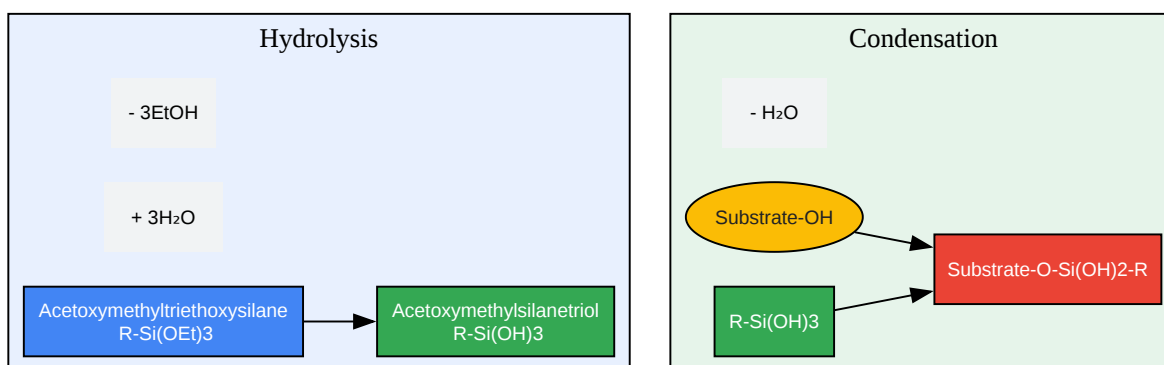
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Caption: Molecular structure of **Acetoxymethyltriethoxysilane**.

The ethoxy groups are susceptible to hydrolysis in the presence of moisture, forming reactive silanol groups (-Si-OH).[5] These silanols can then condense with hydroxyl groups on the surface of inorganic materials or with other silanol groups to form a stable, cross-linked siloxane (Si-O-Si) network.[5][6] This process is the foundation of its function as a coupling agent.[2] The acetoxy group provides a site for further chemical modification or interaction with organic matrices.

Hydrolysis and Condensation: The Mechanism of Action

The efficacy of AMTES as a surface modifier is rooted in its hydrolysis and condensation reactions. This two-step process allows for the formation of a durable interface between dissimilar materials.



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Caption: Simplified workflow of AMTES hydrolysis and condensation on a hydroxylated substrate.

Experimental Protocol: In-Situ Monitoring of AMTES Hydrolysis via FT-IR Spectroscopy

- Preparation: A solution of AMTES in a suitable organic solvent (e.g., anhydrous isopropanol) is prepared in a moisture-controlled environment.

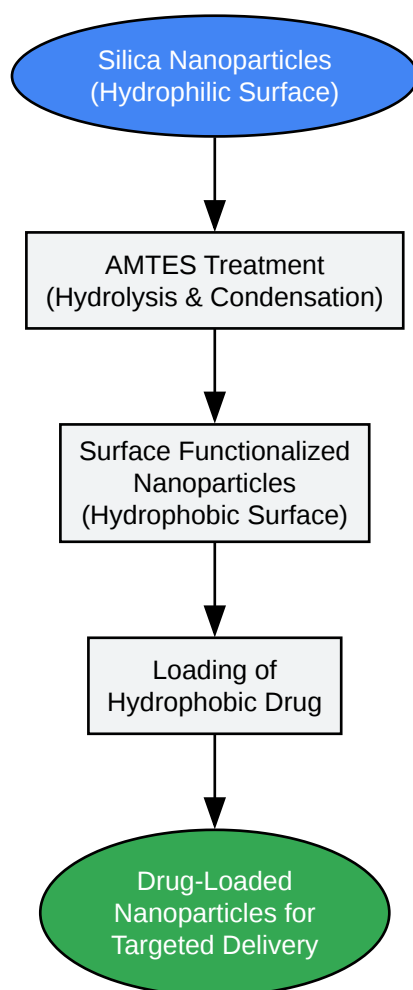
- **Baseline Spectrum:** An initial FT-IR spectrum of the solution is recorded. Key peaks to monitor include the Si-O-C stretching vibrations.
- **Initiation:** A controlled amount of water is introduced to the solution.
- **Time-Resolved Spectroscopy:** FT-IR spectra are collected at regular intervals.
- **Analysis:** The disappearance of the Si-O-C peaks and the appearance of a broad absorption band corresponding to Si-OH stretching are monitored to track the progress of hydrolysis.

Rationale: FT-IR spectroscopy is a powerful, non-destructive technique for real-time monitoring of changes in chemical bonding, making it ideal for studying the kinetics of silane hydrolysis.

Applications in Research and Drug Development

The ability of AMTES to modify surfaces at the molecular level makes it invaluable in several high-technology fields. In drug development, the surface functionalization of nanoparticles and other drug carriers is a key application.^[7] Hydrophobic modification of nanoparticle surfaces can enhance the encapsulation of poorly soluble drugs and modulate their release profiles.^[7]

Workflow: Surface Modification of Silica Nanoparticles for Hydrophobic Drug Delivery



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Caption: General workflow for the application of AMTES in drug delivery systems.

Safety, Handling, and Storage

Acetoxymethyltriethoxysilane is a combustible liquid and can cause serious eye irritation.[4] It is also irritating to the skin and respiratory system.[3] Therefore, appropriate personal protective equipment, including chemical goggles, gloves, and respiratory protection, should be worn when handling this compound.[4]

Key Handling and Storage Precautions:

- Handling: Use in a well-ventilated area and avoid breathing vapors.[4] Ground containers during transfer to prevent static discharge.[8]

- Storage: Store in a tightly closed container in a cool, dry place away from heat, sparks, and open flames.[4]
- Incompatibilities: Avoid contact with water, moisture, strong oxidizing agents, acids, and bases.[3][4] AMTES reacts with water and moisture to liberate ethanol.[4]

Conclusion

Acetoxymethyltriethoxysilane possesses a unique set of physicochemical properties that make it a highly effective coupling agent and surface modifier. Its ability to form robust covalent bonds with inorganic substrates while presenting an organic-functional surface is key to its utility in diverse applications, from industrial composites to advanced drug delivery systems. A comprehensive understanding of its reactivity, particularly its hydrolysis and condensation behavior, is essential for its successful application. Adherence to proper safety and handling protocols is crucial to mitigate the risks associated with this reactive compound.

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